Spectroscopic Characterization of 4-Bromo-3-methylpyridine Hydrobromide: A Technical Guide

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Compound of Interest

Compound Name:	*4-Bromo-3-methylpyridine hydrobromide*
CAS No.:	*1185658-26-7*
Cat. No.:	*B1520147*

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This in-depth guide provides a comprehensive overview of the spectroscopic data for **4-bromo-3-methylpyridine hydrobromide**, a key intermediate in pharmaceutical and organic synthesis. This document is intended for researchers, scientists, and drug development professionals, offering both theoretical underpinnings and practical insights into the structural elucidation of this compound through nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS).

Introduction: The Significance of 4-Bromo-3-methylpyridine Hydrobromide

4-Bromo-3-methylpyridine serves as a crucial building block in the synthesis of a variety of more complex molecules, particularly in the development of novel therapeutic agents. The hydrobromide salt form enhances its stability and handling properties, making it a common subject of synthetic and analytical procedures. Accurate spectroscopic characterization is

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paramount to verify its identity, purity, and structure, ensuring the integrity of subsequent research and development efforts.

This guide will delve into the expected spectroscopic signatures of **4-bromo-3-methylpyridine hydrobromide**, drawing upon data from closely related analogs and foundational spectroscopic principles.

Molecular Structure and Key Features

4-Bromo-3-methylpyridine hydrobromide is an organic salt consisting of a protonated 4-bromo-3-methylpyridine cation and a bromide anion. The protonation occurs at the nitrogen atom of the pyridine ring, forming a pyridinium ion.

Molecular Formula: $C_6H_7Br_2N$[1]

Molecular Weight: 252.94 g/mol [1]

CAS Number: 1185658-26-7[1]

The presence of the methyl group and the bromine atom on the pyridine ring, along with the pyridinium hydrobromide structure, gives rise to a unique set of spectroscopic characteristics.

Caption: Molecular structure of 4-Bromo-3-methylpyridinium bromide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **4-bromo-3-methylpyridine hydrobromide**, both ^1H and ^{13}C NMR are essential for structural confirmation.

^1H NMR Spectroscopy

The proton NMR spectrum of **4-bromo-3-methylpyridine hydrobromide** is expected to show distinct signals for the aromatic protons and the methyl protons. The protonation of the pyridine nitrogen leads to a general downfield shift of all ring protons compared to the free base, due to the increased electron-withdrawing nature of the pyridinium ring.[2]

Predicted ^1H NMR Data (in DMSO-d_6):

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Proton	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (J)
H-2	8.8 - 9.0	s	-
H-5	8.0 - 8.2	d	~5-6 Hz
H-6	8.6 - 8.8	d	~5-6 Hz
CH_3	2.4 - 2.6	s	-
N-H	14.0 - 16.0	br s	-

Causality of Predictions: These predictions are based on the analysis of related structures. For instance, the ^{1}H NMR spectrum of the closely related 4-bromopyridine hydrobromide shows aromatic protons in the 8.0-9.0 ppm range.[3] The presence of the electron-donating methyl group at the 3-position is expected to cause a slight upfield shift for the adjacent protons (H-2 and H-5) compared to an unsubstituted pyridinium ring. The N-H proton of pyridinium salts is typically highly deshielded and often appears as a broad singlet at a very low field.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton. Similar to ^{1}H NMR, the carbon signals of the pyridinium ring will be shifted downfield upon protonation.

Predicted ^{13}C NMR Data (in DMSO-d_6):

Carbon	Predicted Chemical Shift (ppm)
C-2	150 - 155
C-3	140 - 145
C-4	125 - 130
C-5	130 - 135
C-6	145 - 150
CH_3	18 - 22

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Causality of Predictions: The chemical shifts are estimated based on the known effects of substituents on the pyridine ring and the general downfield shift observed in pyridinium salts.[4] [5] The carbon atom bearing the bromine (C-4) is expected to be shielded compared to the other aromatic carbons due to the heavy atom effect.

Experimental Protocol for NMR Data Acquisition

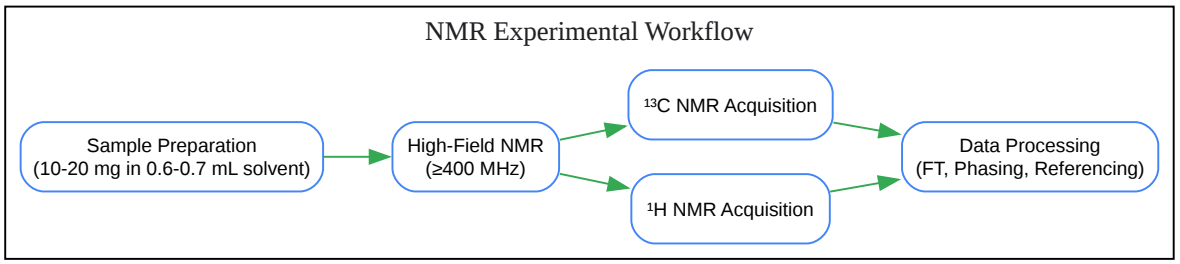
A standardized protocol is crucial for obtaining high-quality, reproducible NMR data.

Step-by-Step Methodology:

- Sample Preparation: Dissolve approximately 10-20 mg of **4-bromo-3-methylpyridine hydrobromide** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, D_2O, or CD_3OD). The choice of solvent is critical as it can influence the chemical shifts, particularly of the labile N-H proton.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion and resolution.
- ^1H NMR Acquisition:
  - Acquire a standard one-dimensional proton spectrum.
  - Set the spectral width to cover the range of approximately -2 to 16 ppm.
  - Use a sufficient number of scans to achieve an adequate signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - Set the spectral width to cover the range of approximately 0 to 200 ppm.
  - A larger number of scans will be necessary compared to ^1H NMR due to the lower natural abundance of ^{13}C.
- Data Processing: Process the raw data using appropriate software. This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts to

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the residual solvent peak or an internal standard (e.g., TMS).



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Caption: A typical experimental workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. In **4-bromo-3-methylpyridine hydrobromide**, the key vibrational modes are associated with the pyridinium ring and the N-H bond.

Predicted FT-IR Data (KBr Pellet):

Wavenumber (cm^{-1})	Assignment
3100 - 3000	Aromatic C-H stretching
2900 - 2700	N^+-H stretching[6][7]
1640 - 1620	C=C/C=N stretching (pyridinium ring)
1500 - 1400	C=C/C=N stretching (pyridinium ring)
1200 - 1000	In-plane C-H bending
850 - 750	Out-of-plane C-H bending
600 - 500	C-Br stretching

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Causality of Predictions: The formation of the pyridinium salt results in the appearance of a broad and strong N^+-H stretching band, typically in the 2900-2700 cm^{-1} region.[6][7] The vibrational frequencies of the pyridine ring are also shifted upon protonation. The spectrum of 4-bromopyridine hydrobromide shows characteristic absorptions for the pyridinium ring and the C-Br bond, which will be similar in the target molecule.[3]

Experimental Protocol for FT-IR Data Acquisition

Step-by-Step Methodology:

- Sample Preparation (KBr Pellet):
  - Grind a small amount (1-2 mg) of **4-bromo-3-methylpyridine hydrobromide** with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar and pestle.
  - Transfer the mixture to a pellet press and apply pressure to form a transparent or translucent pellet.
- Instrumentation: Use a Fourier Transform Infrared (FT-IR) spectrometer.
- Data Acquisition:
  - Obtain a background spectrum of the empty sample compartment.
  - Place the KBr pellet in the sample holder and acquire the sample spectrum.
  - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The software automatically subtracts the background spectrum from the sample spectrum to yield the final IR spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments, confirming the molecular weight and offering insights into its structure.

Predicted Mass Spectrum Data (ESI+):

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m/z	Assignment
172/174	$[M+H]^+$ of the free base (4-bromo-3-methylpyridine)
172.97/174.97	Intact cation $[C_6H_7BrN]^+$

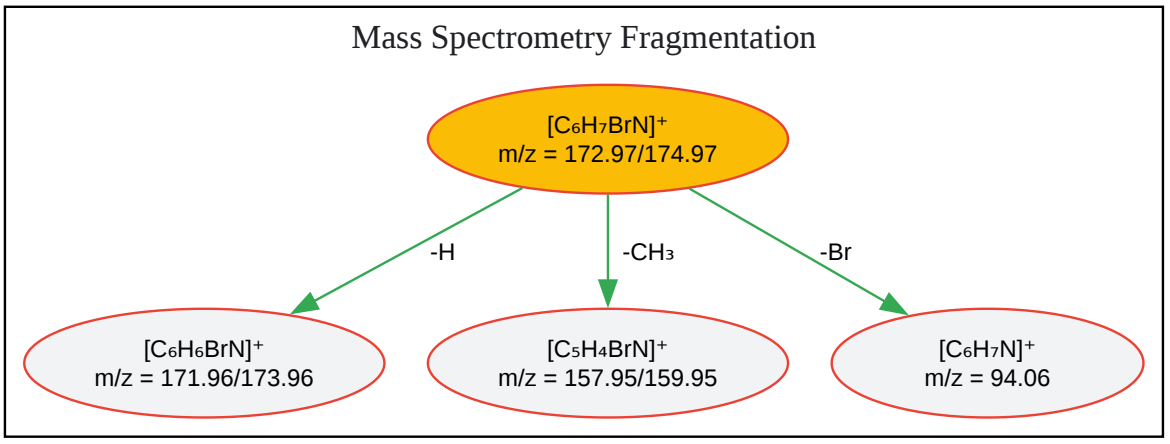
Causality of Predictions: In electrospray ionization (ESI), the pre-charged pyridinium ion is expected to be observed directly as the intact cation. The characteristic isotopic pattern of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio) will result in two major peaks separated by 2 m/z units for any bromine-containing fragment.[8] The molecular ion of the free base may also be observed.

Experimental Protocol for Mass Spectrometry Data Acquisition

Step-by-Step Methodology:

- Sample Preparation: Dissolve a small amount of **4-bromo-3-methylpyridine hydrobromide** in a suitable solvent such as methanol or acetonitrile to a concentration of approximately 1 mg/mL. Further dilute this stock solution to the low µg/mL or ng/mL range for analysis.
- Instrumentation: Use a mass spectrometer equipped with an electrospray ionization (ESI) source.
- Data Acquisition:
  - Infuse the sample solution into the ESI source at a constant flow rate.
  - Acquire the mass spectrum in positive ion mode.
  - Scan a mass range that includes the expected m/z of the intact cation (e.g., m/z 50-500).
- Data Analysis: Analyze the resulting spectrum for the parent ion and any significant fragment ions. Pay close attention to the isotopic patterns to confirm the presence of bromine.

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Caption: A plausible fragmentation pathway for the 4-bromo-3-methylpyridinium cation.

Conclusion

The spectroscopic characterization of **4-bromo-3-methylpyridine hydrobromide** relies on a combination of NMR, IR, and MS techniques. This guide has provided a detailed overview of the expected spectral data, the underlying principles for their interpretation, and standardized protocols for data acquisition. By understanding these spectroscopic signatures, researchers can confidently verify the structure and purity of this important synthetic intermediate, ensuring the reliability and success of their scientific endeavors.

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